

9-PAHSA 13C4: Proper Disposal & Handling Procedures

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Compound of Interest

Compound Name: 9-PAHSA 13C4

Cat. No.: B1164206

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Executive Safety Directive

STOP AND VERIFY: **9-PAHSA 13C4** is a Stable Isotope labeled compound.

- It is NOT Radioactive. Do not dispose of this in radioactive waste streams (unless mixed with actual radiolabels like

C or

H).

- Primary Hazard: The hazard profile is dictated by the solvent carrier (typically Methyl Acetate), not the lipid itself.

Material Characterization & Hazard Profile

To ensure scientific integrity in your disposal process, you must understand what you are discarding. **9-PAHSA 13C4** is a fatty acid ester of hydroxy fatty acids (FAHFA) used as an internal standard for mass spectrometry.

Component	Chemical Nature	Primary Hazard	RCRA Waste Characteristic
9-PAHSA 13C4	Lipid (Stable Isotope)	Low (Non-toxic, Non-volatile)	None (Not listed)
Carrier Solvent	Methyl Acetate (Standard)	High Flammability (Flash pt: -10°C)	D001 (Ignitable), F003
Alt. Solvent	Chloroform / Methanol	Toxic / Flammable	F002 (Halogenated)

Senior Scientist Insight:



*Why this matters: In lipidomics, we frequently perform liquid-liquid extractions (LLE) using Chloroform or Dichloromethane. If you have reconstituted your **9-PAHSA 13C4** standard into a halogenated solvent, it must be segregated from standard organic solvents to prevent costly disposal violations and dangerous chemical reactions (e.g., mixing halogenated waste with azides or strong bases).*

The Self-Validating Disposal Protocol

This protocol uses a "Check-Confirm-Act" logic to prevent error. Follow these steps for expired standards, excess working solutions, or spill cleanup.

Phase A: Liquid Waste (Stock & Working Solutions)

Step 1: Solvent Verification (The Check)

- Question: Is the standard still in its original Methyl Acetate solution, or was it dried and reconstituted?
- Original (Methyl Acetate): Treat as Non-Halogenated Flammable.

- Reconstituted (Chloroform/DCM): Treat as Halogenated Organic.

Step 2: Transfer (The Action)

- Pour the liquid into the appropriate carboy (Satellite Accumulation Area).
- Do not pour down the sink. Lipids are hydrophobic and will coat plumbing; solvents are environmental hazards.

Step 3: Vial Rinse (The Validation)

- Rinse the empty glass vial 3x with a small volume of compatible solvent (e.g., ethanol or methanol).
- Add rinsate to the liquid waste container.
- Scientific Rationale: Triple rinsing renders the container "RCRA Empty" (40 CFR 261.7), allowing the glass to be treated as standard sharps/glass waste rather than hazardous hazardous waste.

Phase B: Solid Waste (Vials, Pipette Tips, Columns)

Step 1: Defacing

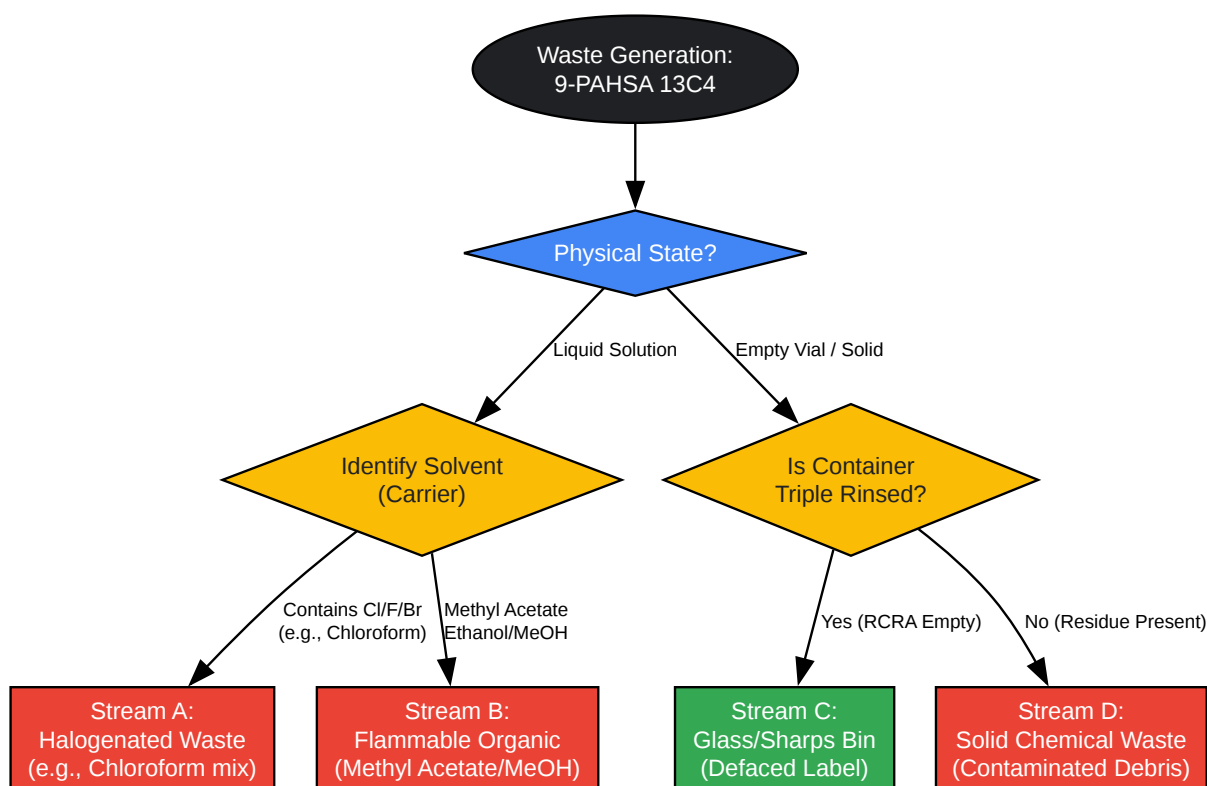
- Using a permanent marker, blackout the chemical name and hazard symbols on the vial label.
- Why: This prevents "false alarms" downstream. If a waste handler sees a chemical label in a glass bin, they may trigger a hazmat incident report unnecessarily.

Step 2: Segregation

- Glass Vials (Triple Rinsed): Place in the "Broken Glass / Sharps" container.
- Pipette Tips: If tips are heavily contaminated with solvent, place in a solid chemical waste bin (often a bucket with a sealable lid). If volatile solvents have evaporated in a fume hood, they may often be disposed of as regular trash (consult your local EHS officer).

Decision Logic & Workflow

Use this flowchart to determine the exact waste stream for your specific experimental condition.



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Figure 1: Decision matrix for segregating lipidomic internal standards based on solvent composition and physical state.

Emergency Procedures (Spill Response)

In the event of a spill (typically small volume, <10 mL for internal standards):

- Secure the Area: Alert nearby personnel. Remove ignition sources (Methyl Acetate is highly flammable).
- PPE: Wear nitrile gloves and safety glasses. (Standard lab PPE is sufficient; 9-PAHSA is not a permeation hazard).

- Absorb: Use a standard organic spill pad or vermiculite.
- Clean: Wipe the area with ethanol to solubilize the lipid residue, then wash with soap and water.
- Dispose: Place used spill pads into a sealed bag and label as "Solid Chemical Waste (Solvent Contaminated)."

Regulatory & Compliance Reference

When filling out your hazardous waste tag, use the following codes based on your solvent matrix.

Solvent Matrix	EPA/RCRA Code	Hazard Class	Note
Methyl Acetate	F003	Ignitable	Default shipping solvent for Cayman/Avanti products.
Methanol	F003	Ignitable / Toxic	Common reconstitution solvent.
Chloroform	F002	Toxic / Carcinogen	Common extraction solvent.
9-PAHSA 13C4	N/A	N/A	The lipid itself is not RCRA listed.

References

- U.S. Environmental Protection Agency (EPA). (2024). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved from [[Link](#)]
- Moravek, Inc. (n.d.). How To Store And Dispose Of Radiolabeled Compounds (Stable Isotope Distinction). Retrieved from [[Link](#)]
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